

Application Note: Regioselective Synthesis of Functionalized Hydroxybenzophenones via Fries Rearrangement

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Compound of Interest

Compound Name: 4-Methylphenyl 4-bromobenzoate

Cat. No.: B290921

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Abstract

This application note details the regioselective synthesis of (4-bromophenyl)(2-hydroxy-5-methylphenyl)methanone via the Fries rearrangement of p-tolyl 4-bromobenzoate. Unlike standard phenol esters where ortho/para selectivity is temperature-dependent, this protocol exploits the para-blocking methyl group of the p-cresol moiety to force exclusive ortho-acylation. We provide a robust thermal protocol using aluminum chloride (

) and a complementary photochemical method, supported by mechanistic insights and analytical validation standards.

Theoretical Framework

Substrate Analysis & Regiochemistry

The starting material, p-tolyl 4-bromobenzoate, presents a specific regiochemical landscape. In a typical Fries rearrangement, the acyl group migrates to the ortho or para position of the phenolic ring.^{[1][2][3]}

- The Constraint: The para position (relative to the oxygen) is occupied by a methyl group.

- The Result: The rearrangement is forced to occur at the ortho position (positions 2 or 6), yielding a single regioisomer: (4-bromophenyl)(2-hydroxy-5-methylphenyl)methanone.

Mechanistic Pathway

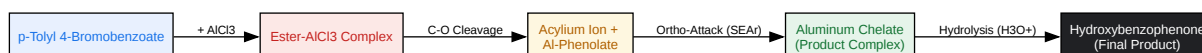
The reaction proceeds primarily through an intermolecular mechanism involving an acylium ion intermediate, catalyzed by a Lewis acid (typically

).^[1]

- Coordination:

coordinates to the ester carbonyl oxygen (Lewis basic site).^[1]

- Cleavage: The C-O bond breaks, generating a 4-bromobenzoyl cation (acylium ion) and an aluminum phenolate complex.
- Re-acylation: The electrophilic acylium ion attacks the aromatic ring of the phenolate at the ortho position (Friedel-Crafts acylation).
- Complexation: The product forms a stable aluminum chelate involving the carbonyl and the phenolic oxygen, driving the equilibrium forward.



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Figure 1: Mechanistic pathway of the Fries rearrangement showing the critical aluminum chelate formation.^[4]

Experimental Protocols

Protocol A: Thermal Lewis Acid Catalysis (Standard)

This is the preferred method for scale-up and high yield. It utilizes

in a solvent-free "melt" or high-boiling solvent.

Reagents:

- p-Tolyl 4-bromobenzoate (1.0 equiv)
- Anhydrous Aluminum Chloride () (2.5 equiv)
- Solvent: Chlorobenzene (Optional, for temperature control) or None (Neat/Melt)

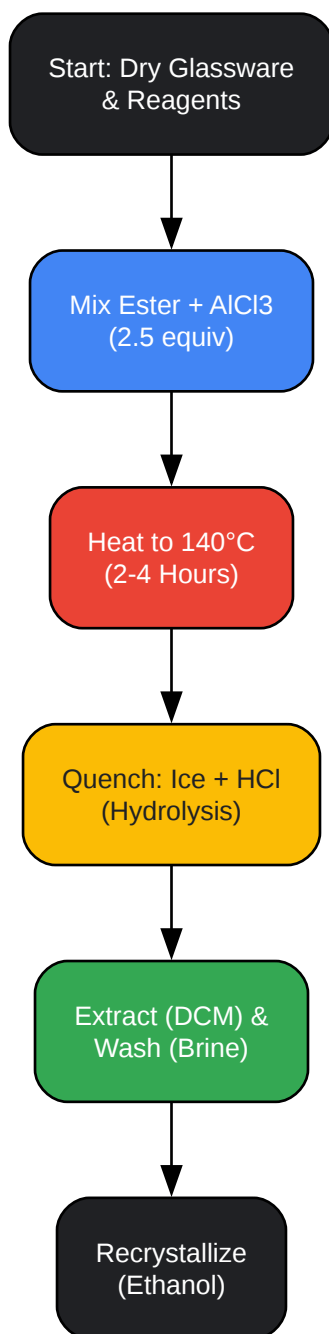
Safety Warning:

reacts violently with water/moisture, releasing HCl gas. Perform all steps in a fume hood.

Step-by-Step Procedure:

- Preparation: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a drying tube (or inert gas inlet).
- Loading:
 - Solvent Method: Charge the flask with p-tolyl 4-bromobenzoate and chlorobenzene (). Add powdered anhydrous in portions over 10 minutes.
 - Neat Method: Mix the ester and solids thoroughly and place in the flask.
- Reaction:
 - Heat the mixture to .
 - Maintain temperature for 2–4 hours. Evolution of HCl gas indicates reaction progress.

- Observation: The mixture will turn viscous and dark (orange/red) as the aluminum chelate forms.
- Quenching:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture slowly into a beaker containing crushed ice and concentrated HCl (10:1 ratio) to break the aluminum complex.
 - Stir vigorously for 30 minutes until the solid precipitate is free of aluminum salts.
- Workup:
 - Extract with Dichloromethane (DCM) or Ethyl Acetate ().
 - Wash organic layer with water, then Brine.^[5]
 - Dry over anhydrous , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or Methanol to yield yellow/off-white needles.



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Figure 2: Operational workflow for the thermal Fries rearrangement.

Protocol B: Photo-Fries Rearrangement (Green Alternative)

Useful for small-scale mechanistic studies or if thermal conditions cause degradation.

Procedure:

- Dissolve p-tolyl 4-bromobenzoate in Benzene or Methanol ().
- Place in a quartz vessel.
- Irradiate with a High-Pressure Mercury Lamp (UV) under nitrogen atmosphere for 6–12 hours.
- Note: This method proceeds via a radical cage mechanism and often yields phenol and byproducts alongside the ketone. Yields are typically lower () compared to the thermal method.

Analytical Validation & QC

To validate the transformation from Ester to Hydroxybenzophenone, compare spectral data against the following expected shifts.

Data Comparison Table

Feature	Starting Material (p-Tolyl 4-bromobenzoate)	Product (Hydroxybenzophenone)	Mechanistic Reason
IR: Carbonyl ()	(Sharp, Ester)	(Shifted, Ketone)	Intramolecular H-bonding weakens the bond character.
IR: Hydroxyl ()	Absent	(Broad)	Appearance of phenolic OH.
NMR: Phenol	Absent	(Singlet)	Highly deshielded proton due to chelation with carbonyl.
NMR: Methyl			Remains on the ring, slight shift due to electronic environment change.

Key Validation Checkpoint

The most distinct marker of success is the

NMR signal above 11 ppm. If this signal is absent, the rearrangement did not occur, or the aluminum complex was not fully hydrolyzed.

Troubleshooting & Optimization

- Low Yield:
 - Cause: Moisture in .
 - Solution: Use fresh, anhydrous . It should be a free-flowing powder, not clumped.

- Incomplete Hydrolysis:
 - Symptom:[6][7][8] Product is a sticky gum/oil that doesn't crystallize.
 - Solution: Increase time/temperature of the HCl/Ice quench. The aluminum chelate is very stable and requires acidic forcing to break.
- Sublimation:
 - Issue: Starting material sublimates onto the condenser walls.
 - Solution: Use a solvent (Chlorobenzene) to wash the walls or lower the temperature slightly.

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